# Application Notes and Protocols for GSK3186899 in Mouse Models of Leishmaniasis

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| *Compound of Interest* | |
|---|---|
| *Compound Name:* | *GSK3186899* |
| *CAS No.:* | *1972617-87-0* |
| *Cat. No.:* | *B607826* |

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These application notes provide a comprehensive guide for researchers, scientists, and drug development professionals on the use of **GSK3186899** in preclinical mouse models of visceral leishmaniasis. The information is compiled from published preclinical studies and is intended to facilitate the design and execution of in vivo efficacy experiments.

## Overview of GSK3186899

**GSK3186899** (also known as DDD853651) is a preclinical candidate drug developed for the treatment of visceral leishmaniasis (VL), a fatal parasitic disease caused by Leishmania donovani or Leishmania infantum. It is a potent and selective inhibitor of Leishmania cdc-2-related kinase 12 (CRK12), a cyclin-dependent kinase essential for parasite viability[1][2][3]. Preclinical studies have demonstrated its efficacy in reducing parasite burden in mouse models of VL[1].

## Quantitative Data Summary

The in vivo efficacy of **GSK3186899** has been evaluated in a Leishmania donovani mouse model. The key quantitative data from these studies are summarized in the table below.

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| Parameter | Value | Reference |
|---|---|---|
| Drug | GSK3186899 | [1] |
| Mouse Strain | BALB/c | [1] |
| Parasite Species | Leishmania donovani | [1] |
| Infection Route | Intravenous | [1] |
| Dosage | 25 mg/kg | [1] |
| Administration Route | Oral (p.o.) | [1] |
| Dosing Frequency | Twice daily (b.i.d.) | [1] |
| Treatment Duration | 10 days | [1] |
| Efficacy (% Parasite Reduction) | 99% | [1] |
| Vehicle for Oral Administration | 0.5% Hydroxypropyl methylcellulose (HPMC), 0.4% Tween 80, 0.5% Benzyl alcohol | [1] |

# Experimental Protocols

This section provides detailed protocols for conducting in vivo efficacy studies of **GSK3186899** in a mouse model of visceral leishmaniasis.

## Leishmania donovani Infection Model in BALB/c Mice

This protocol describes the establishment of a Leishmania donovani infection in BALB/c mice, a commonly used model for visceral leishmaniasis.

Materials:

- Female BALB/c mice (6-8 weeks old)
- Leishmania donovani amastigotes (e.g., from an infected hamster spleen)

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- Sterile phosphate-buffered saline (PBS)
- Syringes and needles (27-gauge)
- Animal handling and restraint equipment

Procedure:

- Parasite Preparation: Isolate L. donovani amastigotes from the spleen of a heavily infected hamster under sterile conditions.
- Inoculum Preparation: Prepare a suspension of amastigotes in sterile PBS at a concentration of 1 x 10^7 amastigotes per 100 µL.
- Infection: Infect female BALB/c mice by intravenous (i.v.) injection into the tail vein with 100 µL of the parasite suspension.
- Establishment of Infection: Allow the infection to establish for 7 days before commencing treatment[1].

## Preparation and Administration of **GSK3186899**

This protocol details the preparation of the **GSK3186899** formulation for oral administration.

Materials:

- **GSK3186899** powder
- Hydroxypropyl methylcellulose (HPMC)
- Tween 80
- Benzyl alcohol
- Sterile water
- Oral gavage needles
- Syringes

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Vehicle Preparation:

- Prepare a 0.5% HPMC solution by dissolving HPMC in sterile water.
- Add 0.4% Tween 80 and 0.5% benzyl alcohol to the HPMC solution.
- Mix thoroughly to ensure a homogenous suspension.

**GSK3186899** Formulation:

- Calculate the required amount of **GSK3186899** to achieve a final concentration for a 25 mg/kg dose in the desired administration volume (e.g., 100-200 µL per mouse).
- Suspend the **GSK3186899** powder in the prepared vehicle.
- Vortex or sonicate the suspension to ensure it is well-mixed before each administration.

Administration:

- Administer the **GSK3186899** suspension orally to the mice using an appropriate-sized oral gavage needle.
- The dosing regimen is 25 mg/kg, twice daily (b.i.d.), for 10 consecutive days[1].

## Determination of Parasite Burden (Leishman-Donovan Units)

This protocol describes the method for quantifying the parasite burden in the liver of infected mice using Leishman-Donovan Units (LDU).

Materials:

- Infected mouse liver
- Microscope slides
- Giemsa stain

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- Methanol
- Microscope with oil immersion objective

Procedure:

- Tissue Smear: At the end of the treatment period, euthanize the mice and aseptically remove the liver. Make impression smears by gently touching a small piece of the liver onto a clean microscope slide.
- Fixation: Air-dry the slides and then fix with methanol for 5 minutes.
- Staining: Stain the slides with Giemsa stain according to the manufacturer's instructions.
- Microscopy: Examine the slides under a microscope using an oil immersion objective (100x).
- Counting:
  - Count the number of amastigotes per 500 host cell nuclei.
  - Weigh the liver.
- LDU Calculation: Calculate the Leishman-Donovan Units (LDU) using the following formula[4][5]:

  LDU = (Number of amastigotes / 500 host cell nuclei) x Liver weight (in grams)
- Efficacy Calculation: The percentage reduction in parasite burden can be calculated by comparing the LDU of the treated groups to the vehicle-treated control group.

# Signaling Pathway and Experimental Workflow

## Mechanism of Action of **GSK3186899**

**GSK3186899** targets and inhibits the Leishmania cdc-2-related kinase 12 (CRK12)[1][2][3]. CRK12, in complex with its cyclin partner CYC9, is believed to play a crucial role in the parasite's cell cycle and survival. Inhibition of CRK12 by **GSK3186899** disrupts these essential processes, leading to parasite death.

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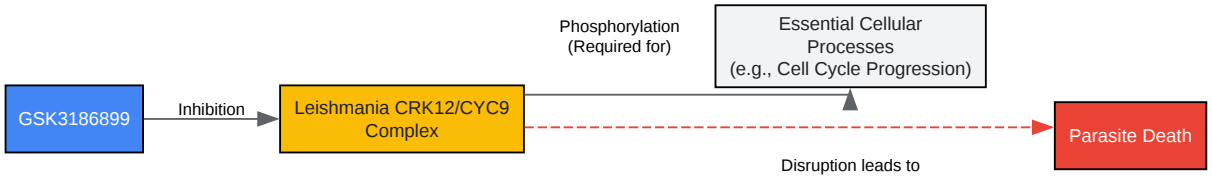


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Caption: **GSK3186899** inhibits the Leishmania CRK12/CYC9 complex, leading to parasite death.

## Experimental Workflow for In Vivo Efficacy Study

The following diagram illustrates the key steps in the experimental workflow for evaluating the in vivo efficacy of **GSK3186899**.

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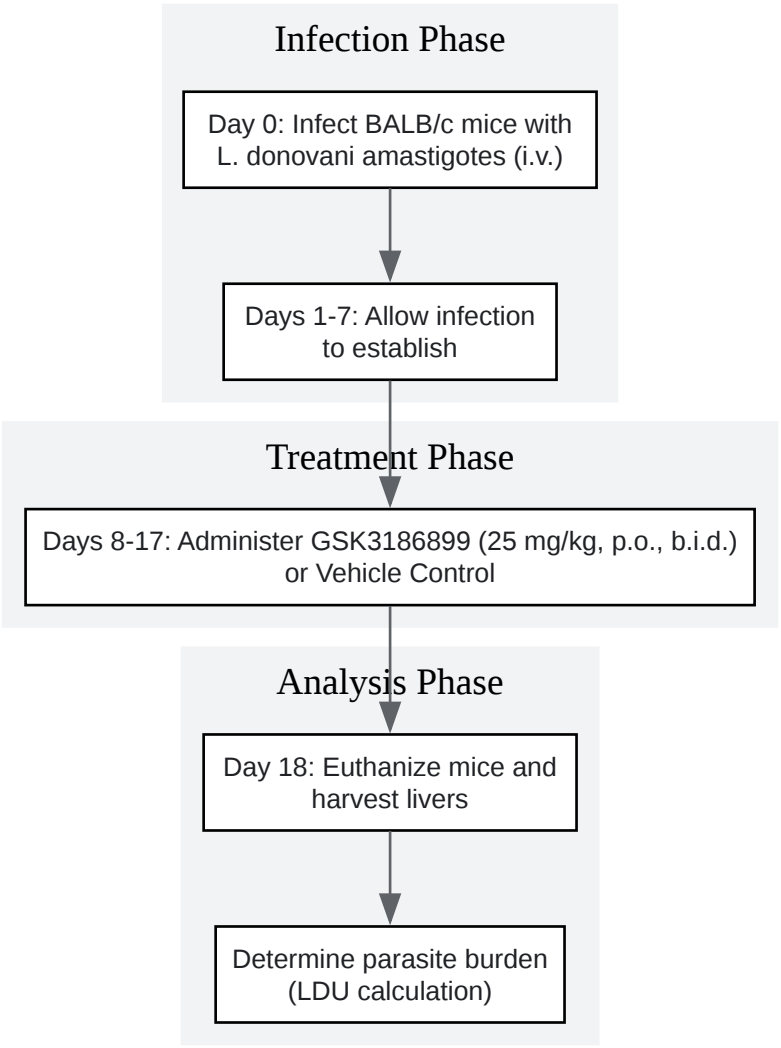


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Caption: Workflow for evaluating **GSK3186899** efficacy in a mouse model of leishmaniasis.

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